

Technical Guide: 1-Benzyl-3-(chloromethyl)-1H-indazole

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Compound of Interest

Compound Name: 1-Benzyl-3-(chloromethyl)-1H-indazole

Cat. No.: B600059

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CAS Number: 131427-22-0

Abstract

This technical guide provides a comprehensive overview of **1-Benzyl-3-(chloromethyl)-1H-indazole**, a key intermediate in synthetic organic chemistry and drug development. This document details its chemical and physical properties, provides spectroscopic data for characterization, and presents a detailed experimental protocol for its synthesis. The guide is intended for researchers, scientists, and professionals in the field of medicinal chemistry and pharmaceutical development.

Chemical and Physical Properties

1-Benzyl-3-(chloromethyl)-1H-indazole is a heterocyclic compound with the molecular formula $C_{15}H_{13}ClN_2$.^[1] Below is a summary of its key properties.

Property	Value	Source
CAS Number	131427-22-0	[1]
Molecular Formula	C15H13ClN2	[1]
Molecular Weight	256.73 g/mol	[1]
Boiling Point	431.2 ± 33.0 °C (Predicted)	[1]
Density	1.20 ± 0.1 g/cm ³ (Predicted)	[1]
pKa	0.77 ± 0.50 (Predicted)	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-Benzyl-3-(chloromethyl)-1H-indazole**. The following table summarizes the reported ¹³C NMR spectral data.

Nucleus	Chemical Shift (δ, ppm)
¹³ C	38.2, 51.8, 110.2, 120.1, 120.9, 121.7, 126.7, 127.3 (2C), 127.5, 128.5 (2C), 137.2, 140.4, 140.6

Solvent: DMSO-d₆, Spectrometer Frequency: 300 MHz[2]

Synthesis of 1-Benzyl-3-(chloromethyl)-1H-indazole

The primary synthetic route to **1-Benzyl-3-(chloromethyl)-1H-indazole** involves the chlorination of its corresponding hydroxymethyl precursor, 1-benzyl-3-hydroxymethyl-1H-indazole.[2] This reaction is a key step in the synthesis of various indazole derivatives with potential therapeutic applications.[2]

Experimental Protocol: Chlorination of 1-benzyl-3-hydroxymethyl-1H-indazole

This protocol is adapted from the procedure described in patent EP2462119A1.[2]

Materials:

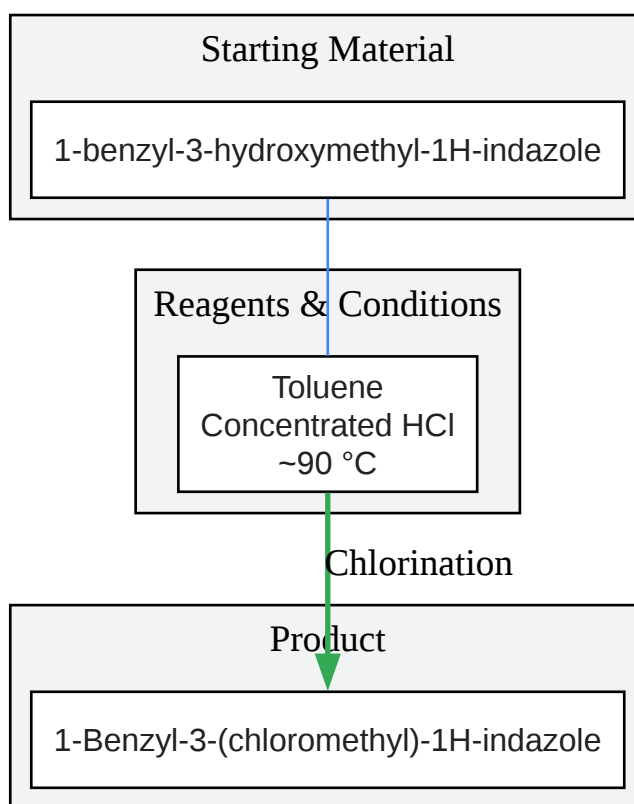
- 1-benzyl-3-hydroxymethyl-1H-indazole (400 g, 1.7 mol, 1 eq.)
- Toluene (1.6 L)
- Concentrated Hydrochloric Acid (HCl) (422 mL, 5.1 mol, 3.0 eq.)

Procedure:

- A three-necked flask is equipped with a mechanical stirrer and a reflux condenser.
- 1-benzyl-3-hydroxymethyl-1H-indazole (400 g), toluene (1.6 L), and concentrated HCl (422 mL) are added to the flask.[2]
- The reaction mixture is heated to approximately 90 °C.[2]
- The mixture is stirred at this temperature until the reaction is complete. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[2]
- Upon completion, the reaction mixture is worked up to isolate the final product.

Synthetic Workflow

The synthesis of **1-Benzyl-3-(chloromethyl)-1H-indazole** is a straightforward conversion from the corresponding alcohol. This workflow is a critical step in the multi-step synthesis of more complex pharmaceutical agents.



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Synthesis of **1-Benzyl-3-(chloromethyl)-1H-indazole**.

Applications in Drug Development

1-Benzyl-3-(chloromethyl)-1H-indazole serves as a crucial building block for the synthesis of pharmacologically active molecules. It is a key intermediate in the preparation of compounds that are investigated for various therapeutic purposes. For instance, it is utilized in the synthesis of derivatives intended for the treatment of conditions related to the production of Monocyte Chemoattractant Protein-1 (MCP-1) and for reducing blood levels of triglycerides, cholesterol, and glucose.^[2] The reactivity of the chloromethyl group allows for facile nucleophilic substitution, enabling the introduction of diverse functional groups and the construction of more complex molecular architectures.

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References

- 1. 1-Benzyl-3-(chloroMethyl)-1H-indazole | 131427-22-0 [amp.chemicalbook.com]
- 2. EP2462119A1 - Process for the preparation of 1-benzyl-3-hydrOxymethyl-1h-indaz0le and its derivatives and required magnesium intermediates - Google Patents [patents.google.com]
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